

Personal protective equipment for handling Isovanillin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isovanillin

Cat. No.: B020041

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Essential Safety and Handling Guide for Isovanillin

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Isovanillin** (CAS No: 621-59-0). The following procedural guidance is designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Isovanillin is classified as an irritant. It is hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200) and can cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3][4][5][6]} Adherence to proper PPE protocols is mandatory to minimize exposure.

Protection Type	Required Equipment	Purpose and Standards
Eye & Face Protection	Chemical safety goggles or safety glasses with side-shields. A face shield is required where a splash hazard exists.	Must conform to OSHA's 29 CFR 1910.133, European Standard EN166, or NIOSH standards to protect against splashes and airborne particles. [2] [3] [4] [7] [8]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile, Neoprene).	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with good laboratory practices. [2] [7] [8]
Skin & Body Protection	A fully buttoned laboratory coat, long pants, and closed-toe shoes.	Protective clothing should be worn to prevent skin exposure. For larger quantities, chemical-resistant coveralls are recommended. [1] [8] [9]
Respiratory Protection	A NIOSH-approved dust respirator may be required.	Not typically required if work is conducted in a well-ventilated area or under a chemical fume hood. If dust is generated or ventilation is inadequate, a respirator is necessary. [2] [4] [7] [8]

Operational and Disposal Plans

Safe handling from receipt to disposal is critical. The following steps outline the necessary procedures for operational safety and waste management.

Step-by-Step Handling and Storage Protocol

- Engineering Controls: Always handle **Isovanillin** in a well-ventilated area.[1][8] A properly functioning chemical fume hood is the preferred engineering control to minimize inhalation exposure.[2][4] Ensure that eyewash stations and safety showers are close to the workstation location.[3]
- Dispensing and Use: When weighing or transferring the solid, take care to prevent the formation and dispersion of dust.[2][4][10] Avoid all direct contact with skin and eyes.[1][3][4]
- Hygiene: Wash hands and face thoroughly after handling the material.[2][3][7] Do not eat, drink, or smoke in the laboratory area where **Isovanillin** is handled.[1]
- Storage: Store in a cool, dry, and well-ventilated place.[1][3][7][8] Keep the container tightly closed to prevent exposure to air and moisture.[1][3][11] Store locked up and away from incompatible substances such as strong oxidizing agents and strong bases.[1][3][7]

Disposal Plan

All waste containing **Isovanillin** must be treated as hazardous waste.

- Solid Waste: Collect surplus and non-recyclable **Isovanillin** into a suitable, closed, and clearly labeled container for disposal.[4][7][8]
- Contaminated Materials: Used gloves, lab coats, and other contaminated materials should be disposed of as unused product.[7]
- Disposal Route: Arrange for disposal through a licensed professional waste disposal company.[1][7] Do not allow the chemical to enter drains or the environment.[4]

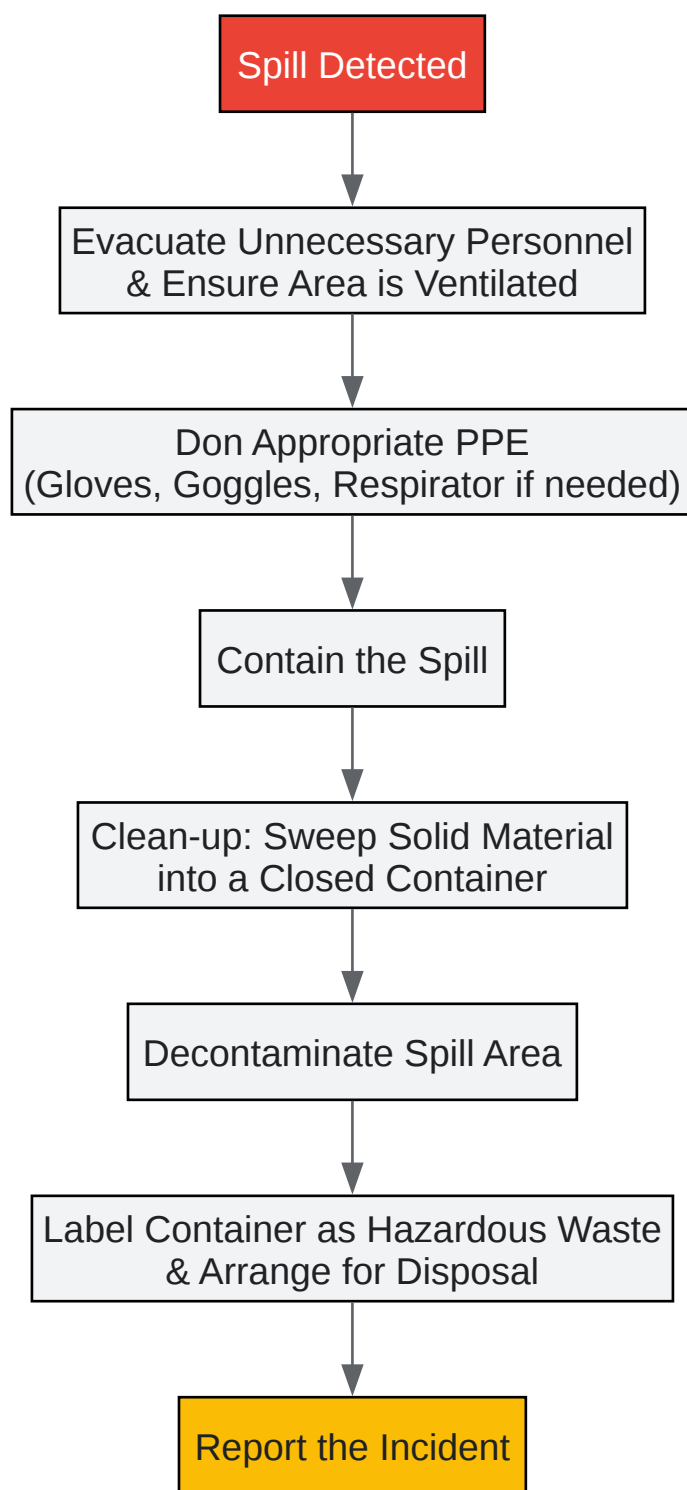
Quantitative Data Summary

The following table summarizes key quantitative data for **Isovanillin**.

Property	Value
Chemical Formula	C ₈ H ₈ O ₃ [1][2][11]
Molecular Weight	152.15 g/mol [4][7][11]
CAS Number	621-59-0[1][3][7]
Appearance	White to light brown/pale yellow crystalline powder[2][7]
Melting Point	113-116 °C[11][12]
Boiling Point	179 °C / 15 mmHg[11][12]
RTECS Number	CU6540000[2][7]

Emergency Procedures: Accidental Release

In the event of a spill, follow the established emergency workflow to ensure safety and proper containment.



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*Workflow for handling an **Isovanillin** spill.*

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